

Technical Characterization Guide: 2-((2-Bromophenyl)amino)acetic acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-((2-Bromophenyl)amino)acetic acid

CAS No.: 40789-38-6

Cat. No.: B1268208

[Get Quote](#)

Methodology: ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy
Synonyms: N-(2-Bromophenyl)glycine; N-(2-Bromophenyl)aminoacetic acid

Executive Summary

This guide provides a technical framework for the structural validation of **2-((2-Bromophenyl)amino)acetic acid**, a critical intermediate in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) like Diclofenac and various indole derivatives.

While Proton NMR (^1H NMR) is sufficient for identifying the aliphatic methylene and aromatic protons, it fails to directly characterize the molecule's skeletal backbone—specifically the quaternary carbons at the C-Br and C=O positions. This guide establishes ^{13}C NMR as the superior definitive technique for this compound, leveraging specific heavy-atom shielding effects to confirm the position of the bromine substituent.

Part 1: Structural Context & Synthesis

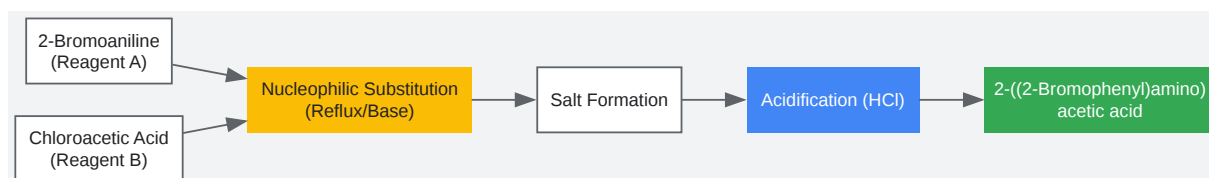
To understand the NMR signals, one must understand the magnetic environment created during synthesis. The standard preparation involves the nucleophilic substitution of 2-bromoaniline on chloroacetic acid.

Key Structural Features for NMR:

- Quaternary Carbon (C-Br): Subject to the "Heavy Atom Effect."
- Quaternary Carbon (C-N): Highly deshielded due to nitrogen electronegativity.
- Carbonyl Carbon (COOH): The most deshielded signal, sensitive to pH and solvent.
- Secondary Amine (NH): Provides exchangeable protons (visible in ^1H , affects C-N relaxation in ^{13}C).

Synthesis Workflow (Origin of Impurities)

Impurities such as unreacted 2-bromoaniline will mimic aromatic signals. ^{13}C NMR distinguishes the product by the distinct Glycine-CH₂ and Carbonyl peaks.



[Click to download full resolution via product page](#)

Figure 1: Synthesis pathway highlighting the origin of the glycine moiety detected in NMR.

Part 2: Comparative Analysis (^1H vs. ^{13}C vs. IR)

Why is ^{13}C NMR required when ^1H NMR is faster? The table below objectively compares the diagnostic utility of each method for this specific molecule.

Feature	¹ H NMR (Proton)	¹³ C NMR (Carbon)	IR Spectroscopy
C-Br Verification	Poor. Indirect inference via splitting patterns (ortho-coupling).	Excellent. Direct observation of C2 via Heavy Atom Effect (~110 ppm).	Moderate. C-Br stretch (500-600 cm ⁻¹) is often obscured in fingerprint region.
COOH Group	Variable. The acidic proton is broad and chemical shift is concentration-dependent.	Definitive. Distinct signal at ~172 ppm.	Good. Strong C=O stretch (~1700 cm ⁻¹).
Quaternary C-N	Blind. No proton attached.	Excellent. Distinct signal at ~144 ppm.	N/A
Solvent Suitability	DMSO-d6 (Required for solubility).	DMSO-d6 (Excellent resolution).	KBr Pellet / ATR.

Expert Insight: ¹H NMR cannot definitively distinguish between the ortho-bromo and meta-bromo isomers without complex coupling analysis. ¹³C NMR distinguishes them instantly based on the chemical shift of the carbon bearing the bromine.

Part 3: Detailed ¹³C NMR Characterization

The ¹³C NMR spectrum of **2-((2-Bromophenyl)amino)acetic acid** in DMSO-d6 will display 8 distinct carbon signals.

Predicted Chemical Shift Assignment (DMSO-d6)

Carbon Position	Type	Chemical Shift (δ , ppm)	Signal Characteristics
C=O	Quaternary	172.0 - 174.0	Most deshielded. Intensity may be lower due to long relaxation time (ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">).)
C-1 (Ar-N)	Quaternary	143.5 - 145.0	Deshielded by Nitrogen (+Mesomeric effect).
C-3, C-5	Methine (CH)	128.0 - 133.0	Typical aromatic region.
C-4, C-6	Methine (CH)	117.0 - 120.0	Upfield aromatic region.
C-2 (Ar-Br)	Quaternary	109.0 - 112.0	Diagnostic Peak. Shielded by the "Heavy Atom Effect."
CH ₂ (Glycine)	Methylene	44.0 - 46.0	Aliphatic region. Distinct from solvent. [1] [2] [3]

Mechanistic Analysis of Shifts[\[4\]](#)

- The "Heavy Atom Effect" (C-2): Normally, electronegative substituents (like O or Cl) deshield the attached carbon (move it downfield, >130 ppm). However, Bromine is a large, "heavy" atom with a diffuse electron cloud.[\[5\]](#) This cloud introduces significant diamagnetic shielding, which opposes the electronegativity effect.[\[5\]](#)[\[6\]](#) Consequently, the C-Br carbon appears

significantly upfield (~110 ppm) compared to a C-Cl carbon (~125 ppm). This is the primary validation marker for the ortho-bromo substitution.

- The Glycine Methylene (CH₂): The methylene carbon attached to the nitrogen appears at ~45 ppm. In unreacted chloroacetic acid, this peak would be at ~41 ppm. The downfield shift to 45 ppm confirms the formation of the C-N bond.

Part 4: Experimental Protocol

To ensure reproducibility and high signal-to-noise ratio (S/N) for quaternary carbons, follow this protocol.

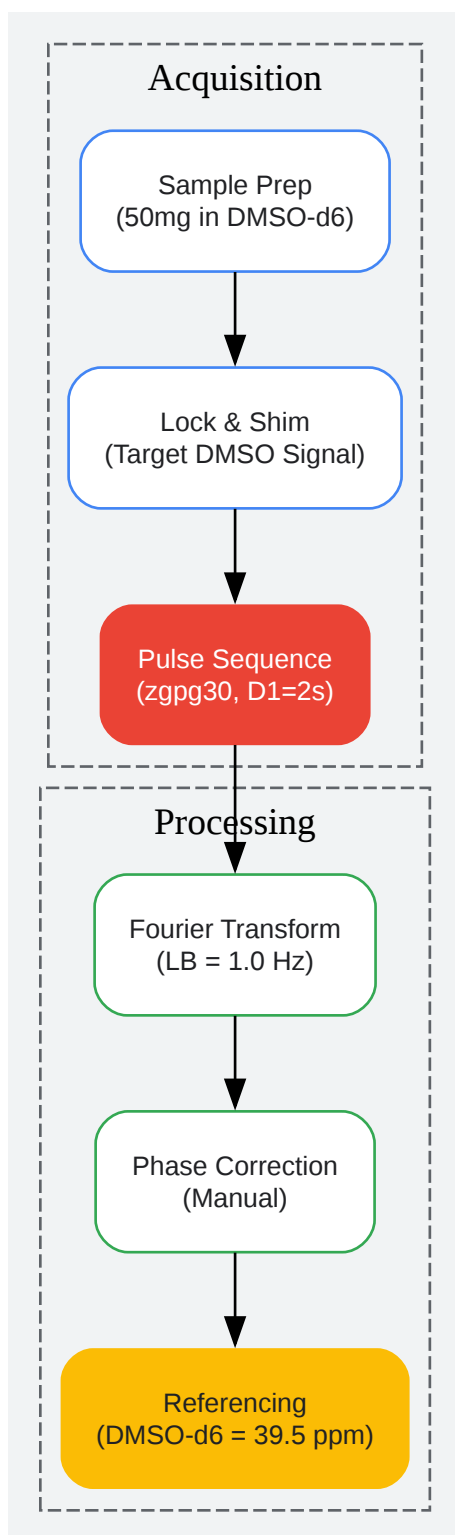
1. Sample Preparation

- Solvent: Dimethyl sulfoxide-d₆ (DMSO-d₆).^[2]
 - Reason: The compound is an amino acid derivative and has poor solubility in CDCl₃. DMSO ensures full dissolution and prevents aggregation.
- Concentration: 30–50 mg of sample in 0.6 mL solvent.
 - Reason: ¹³C has low natural abundance (1.1%).^[7] Higher concentration is required than ¹H NMR.

2. Acquisition Parameters (Standard 400/500 MHz Instrument)

- Pulse Sequence: zgpg30 (Power-gated decoupling).
- Relaxation Delay (D1): 2.0 - 3.0 seconds.
 - Critical: Quaternary carbons (C=O, C-Br, C-N) have long spin-lattice relaxation times (). If D1 is too short, these peaks will be suppressed or invisible.
- Scans (NS): Minimum 512 (1024 recommended).
- Temperature: 298 K (25°C).

3. Processing Workflow



[Click to download full resolution via product page](#)

Figure 2: Step-by-step NMR acquisition and processing workflow.

Part 5: Advanced Verification (DEPT-135)

If the ^{13}C spectrum shows ambiguity (e.g., distinguishing C-Br from aromatic CH), perform a DEPT-135 (Distortionless Enhancement by Polarization Transfer) experiment.

- Quaternary Carbons (C=O, C-Br, C-N): Disappear (Signal = 0).
- Methine Carbons (Aromatic CH): Positive (Up).
- Methylene Carbons (Glycine CH_2): Negative (Down/Inverted).

Interpretation: If the peak at ~ 110 ppm disappears in DEPT-135, it is confirmed as the quaternary C-Br. If the peak at ~ 45 ppm is inverted, it is confirmed as the Glycine CH_2 .

References

- Chemical Shift Data & Spectral Database
 - National Institute of Advanced Industrial Science and Technology (AIST). Spectral Database for Organic Compounds (SDBS). SDBS No. 3089 (N-Phenylglycine analogues).
- Heavy Atom Effect on ^{13}C NMR: Breitmaier, E., & Voelter, W. (1987). Carbon-13 NMR Spectroscopy: High-Resolution Methods and Applications in Organic Chemistry and Biochemistry. VCH. Explanation of Iodine/Bromine shielding effects on ipso-carbons.
- Synthesis & Characterization of N-Aryl Glycines
 - Reddy, P. S., et al. (2025). "A mild and efficient synthesis of N-aryl glycines by the rearrangement of 2-chloro-N-aryl acetamides." [8][9] RSC Advances.
- Solvent Effects in Amino Acid NMR
 - Claridge, T. D. W. (2016). [10] High-Resolution NMR Techniques in Organic Chemistry. Elsevier.
 - Reference for DMSO- d_6 usage in zwitterionic/polar compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. scienceopen.com [scienceopen.com]
- 2. rsc.org [rsc.org]
- 3. spectrabase.com [spectrabase.com]
- 4. researchgate.net [researchgate.net]
- 5. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 6. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 7. compoundchem.com [compoundchem.com]
- 8. A mild and efficient synthesis of N-aryl glycines by the rearrangement of 2-chloro-N-aryl acetamides - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 9. pubs.rsc.org [pubs.rsc.org]
- 10. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- To cite this document: BenchChem. [Technical Characterization Guide: 2-((2-Bromophenyl)amino)acetic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1268208/docs#technical-characterization-guide-2-2-bromophenyl-amino-acetic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)